

# In-Depth Technical Guide to 2-Chloro-4-ethylbenzoic Acid

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## Compound of Interest

Compound Name: 2-Chloro-4-ethylbenzoic acid

Cat. No.: B13619705

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CAS Number: 1261868-02-3

This technical guide provides a comprehensive overview of **2-Chloro-4-ethylbenzoic acid**, tailored for researchers, scientists, and professionals in the field of drug development. The document outlines the compound's physicochemical properties, potential synthesis methodologies, safety considerations, and explores its putative role in broader chemical and biological contexts.

## Physicochemical Properties

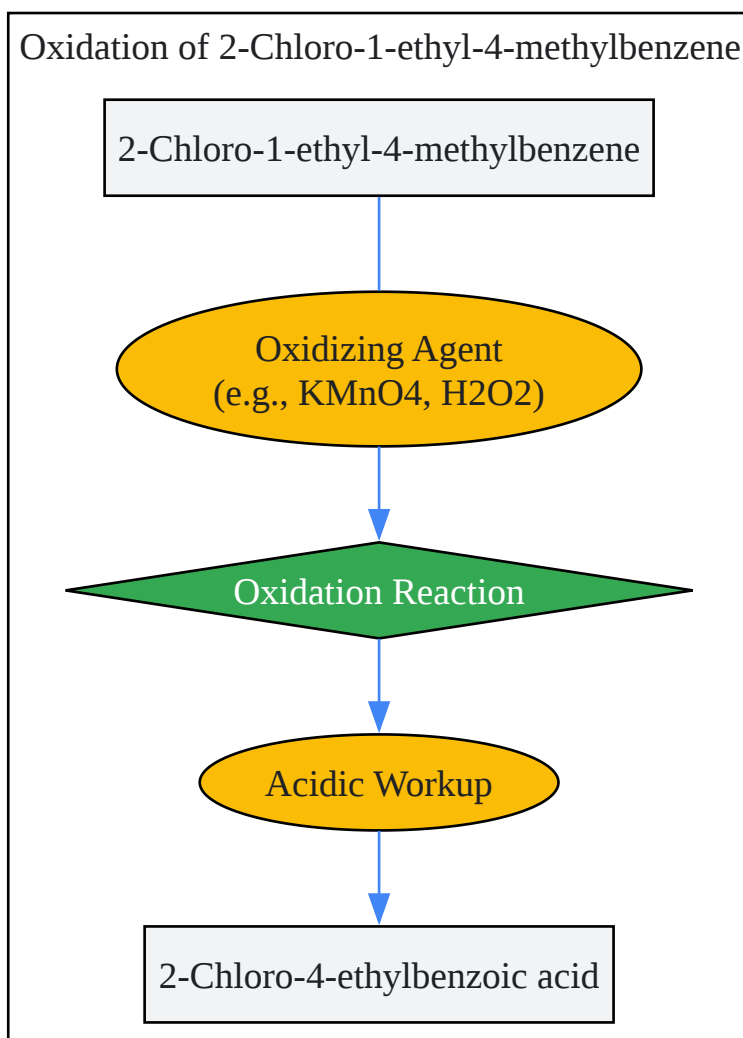
**2-Chloro-4-ethylbenzoic acid** is a solid organic compound with the molecular formula  $C_9H_9ClO_2$ .<sup>[1]</sup> While extensive experimental data for this specific molecule is not readily available in public literature, its fundamental properties have been computed and are summarized below. These values provide a foundational understanding of the compound's chemical identity and behavior.

Property	Value	Source
CAS Number	1261868-02-3	[1]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>2</sub>	[1]
Molecular Weight	184.62 g/mol	[2]
Physical Form	Solid	[1]
Purity	97%	[1]
XLogP3	3.9	[2]
Topological Polar Surface Area	37.3 Å <sup>2</sup>	[2]
Heavy Atom Count	12	[2]

## Synthesis and Experimental Protocols

A definitive, published experimental protocol for the synthesis of **2-Chloro-4-ethylbenzoic acid** is not currently available. However, established synthetic routes for structurally analogous compounds, such as other substituted benzoic acids, offer valuable insights into potential methodologies. The synthesis would likely involve the chlorination of an ethylbenzoic acid precursor or the oxidation of a chlorinated ethyltoluene.

One plausible synthetic approach could be the oxidation of 2-chloro-1-ethyl-4-methylbenzene. A generalized workflow for such a transformation is depicted below. It is important to note that this represents a theoretical pathway, and optimization of reagents and reaction conditions would be necessary.



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Caption: A conceptual workflow for the synthesis of **2-Chloro-4-ethylbenzoic acid**.

Detailed experimental procedures for related compounds, such as the synthesis of 2-chloro-4-(methylsulfonyl)benzoic acid, involve multi-step reactions including chlorination and subsequent oxidation.[3] These protocols can serve as a foundational reference for developing a specific synthesis for **2-Chloro-4-ethylbenzoic acid**.

## Applications in Research and Drug Development

While direct applications of **2-Chloro-4-ethylbenzoic acid** in drug development are not extensively documented, the broader class of substituted benzoic acids is of significant interest

in medicinal chemistry. These compounds serve as versatile scaffolds and key intermediates in the synthesis of a wide range of biologically active molecules.

Studies on various benzoic acid derivatives have revealed their potential as:

- **VLA-4 Antagonists:** A series of benzoic acid derivatives have been synthesized and evaluated as potent, orally active VLA-4 antagonists, which have potential applications in treating inflammatory diseases.[4]
- **Multitarget Acetylcholinesterase and Carbonic Anhydrase Inhibitors:** Novel benzoic acid derivatives have been designed and synthesized as potential therapeutic agents for Alzheimer's disease by simultaneously targeting multiple pathways.[5]
- **Soluble Epoxide Hydrolase Inhibitors:** Benzamido benzoic acid hydrazide derivatives have been investigated as novel inhibitors of soluble epoxide hydrolase, an enzyme implicated in various cardiovascular and inflammatory diseases.[6]

The structural motifs present in **2-Chloro-4-ethylbenzoic acid**—a chlorinated aromatic ring and a carboxylic acid group—are common features in many pharmacologically active compounds. Further research and biological screening are necessary to elucidate the specific therapeutic potential of this particular molecule.

## Safety and Handling

Specific safety data for **2-Chloro-4-ethylbenzoic acid** is limited. However, based on the safety profiles of structurally related compounds such as 4-ethylbenzoic acid and 2-chlorobenzoic acid, it is prudent to handle this compound with appropriate precautions.[7][8]

General Handling Precautions:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust.
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

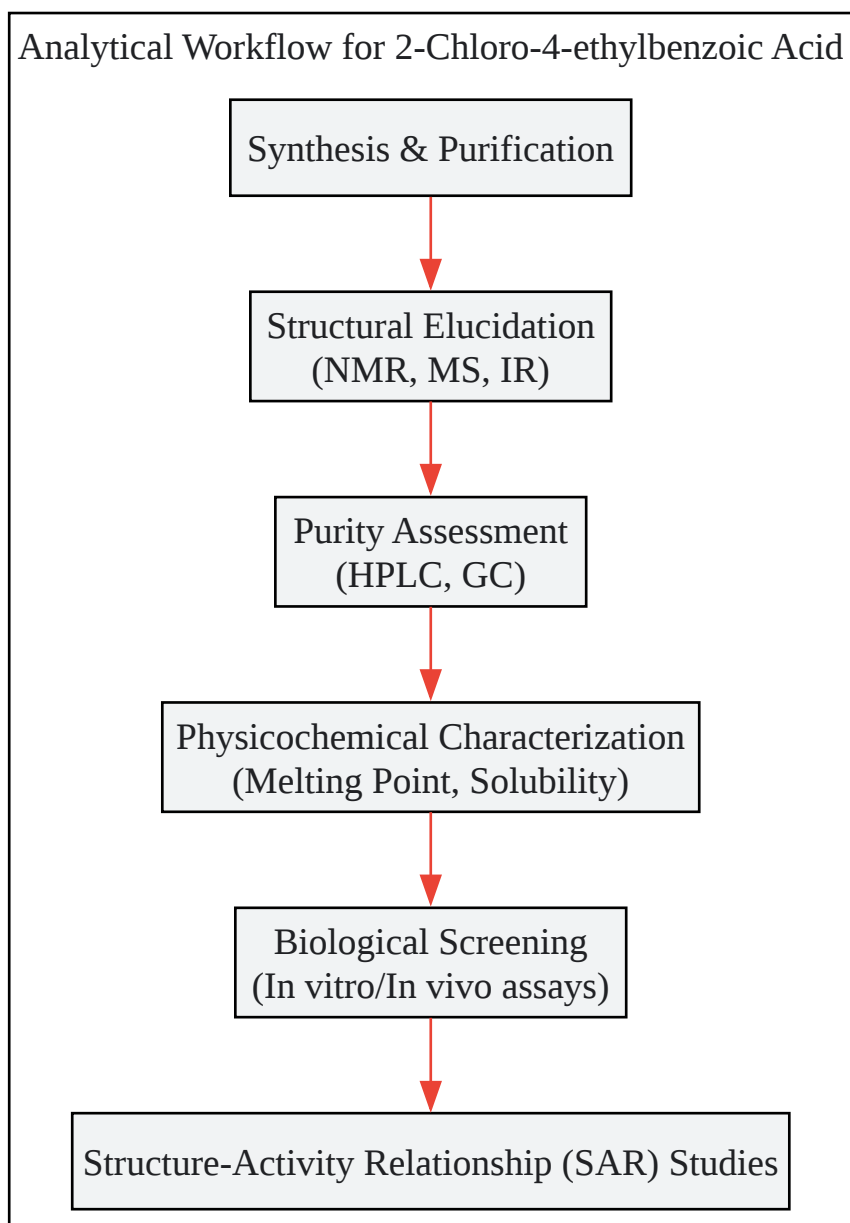
Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[7]</sup>

In case of exposure, standard first aid measures should be followed, and medical attention should be sought if symptoms persist. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) from the supplier.

## Logical Relationships in Compound Analysis

The analysis and characterization of a novel or sparsely documented compound like **2-Chloro-4-ethylbenzoic acid** follow a logical progression of steps. This workflow ensures a thorough understanding of the compound's identity, purity, and properties before its application in further research.



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Caption: A typical analytical workflow for the characterization of a chemical compound.

This guide provides a foundational understanding of **2-Chloro-4-ethylbenzoic acid** based on available data. Further experimental investigation is required to fully characterize its properties and explore its potential applications in research and drug development.

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- To cite this document: BenchChem. [In-Depth Technical Guide to 2-Chloro-4-ethylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13619705#2-chloro-4-ethylbenzoic-acid-cas-number]

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